

Molecular weight and formula of Methyl 5-nitrothiophene-2-carboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	Methyl 5-nitrothiophene-2-carboxylate
Cat. No.:	B1293554

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An In-depth Technical Guide to Methyl 5-nitrothiophene-2-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 5-nitrothiophene-2-carboxylate**, a key intermediate in the pharmaceutical and agrochemical industries. The document details its chemical properties, synthesis protocols, and known biological activities, presenting data in a structured format for ease of reference and comparison.

Core Compound Data

Methyl 5-nitrothiophene-2-carboxylate is a functionalized thiophene derivative valued for its versatility as a building block in organic synthesis.^[1] Its chemical structure allows for various modifications, making it an essential component in the development of a wide range of bioactive molecules.^{[1][2]}

Property	Value	Reference
Chemical Name	Methyl 5-nitrothiophene-2-carboxylate	[3][4]
CAS Number	5832-01-9	[3]
Molecular Formula	C ₆ H ₅ NO ₄ S	[3][4]
Molecular Weight	187.17 g/mol	[3][4]
Purity	Typically ≥97%	[1]
Appearance	Varies (often crystalline solid)	
Storage	Room temperature, sealed in dry, dark place	[3]

Experimental Protocols

The synthesis of **Methyl 5-nitrothiophene-2-carboxylate** and related nitrothiophene derivatives can be achieved through various methods. A common approach involves the nitration of a thiophene precursor.

Synthesis of 2-Nitrothiophene (A General Precursor)

A foundational method for introducing a nitro group to the thiophene ring is detailed below. This procedure can be adapted for substrates with different functional groups.

Materials:

- Thiophene
- Acetic anhydride
- Fuming nitric acid (sp. gr. 1.51)
- Glacial acetic acid
- Ice-salt bath

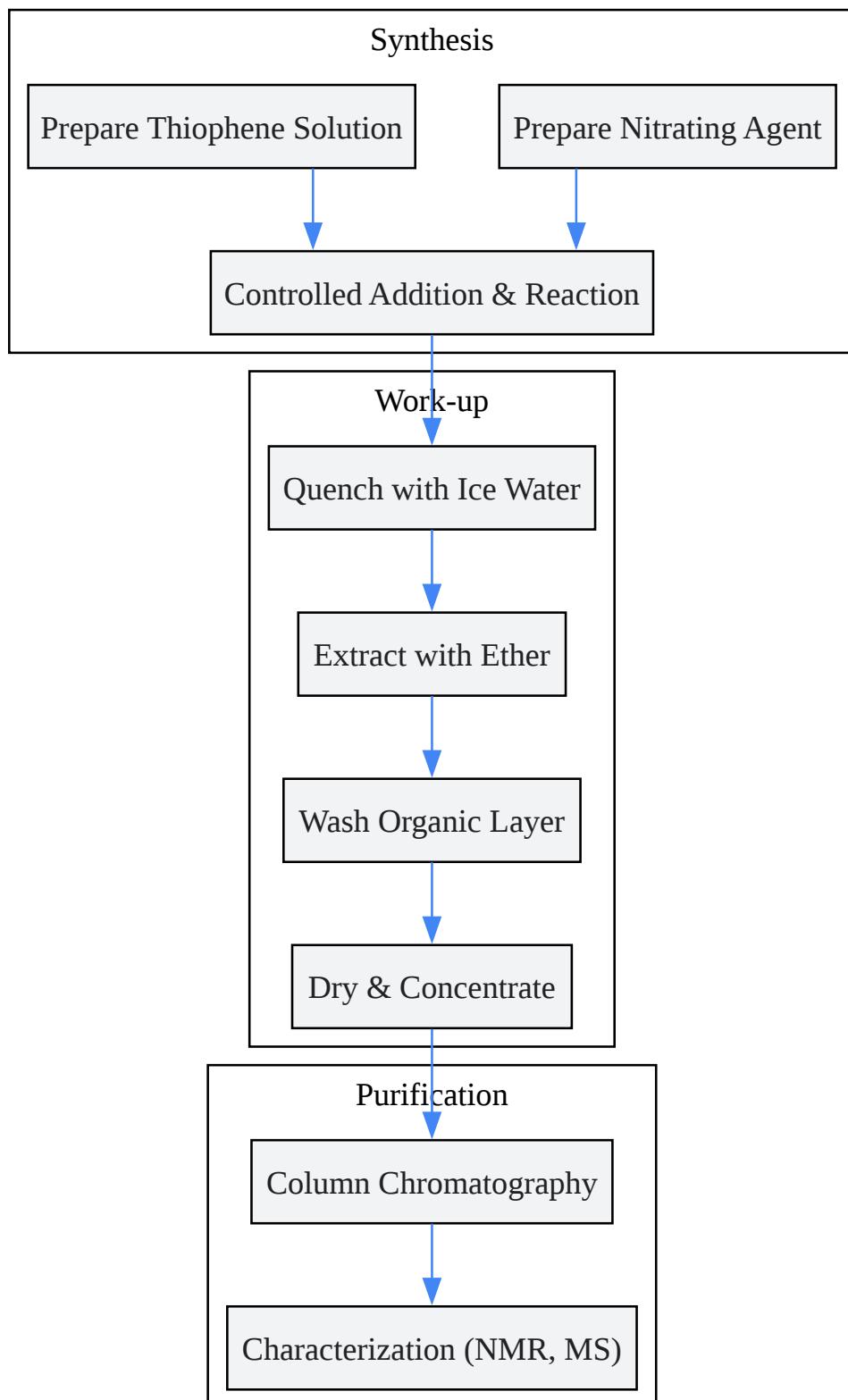
- Ether
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate

Procedure:

- A solution of thiophene in acetic anhydride is prepared.[5]
- A separate solution of fuming nitric acid in glacial acetic acid is prepared, ensuring the nitric acid is added gradually to the acetic acid with cooling.[5]
- The nitric acid solution is placed in a three-necked flask equipped with a stirrer, thermometer, and separatory funnel, and cooled to 10°C.[5]
- The thiophene solution is added dropwise to the stirred nitric acid solution, maintaining the temperature at or below room temperature using a cold water bath.[5]
- After the addition is complete, the reaction mixture is stirred for a period to ensure completion.
- The reaction is quenched by pouring the mixture into ice water.[6]
- The aqueous mixture is extracted with ether.[6]
- The combined ether extracts are washed sequentially with saturated sodium bicarbonate solution and brine.[6]
- The organic layer is dried over anhydrous magnesium sulfate, filtered, and concentrated under reduced pressure to yield the crude nitrothiophene product.[6]
- The crude product can be purified by column chromatography or steam distillation.[5][6]

Synthesis Workflow Diagram

The following diagram illustrates a generalized workflow for the synthesis and purification of a nitrothiophene derivative.



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Generalized synthesis and purification workflow.

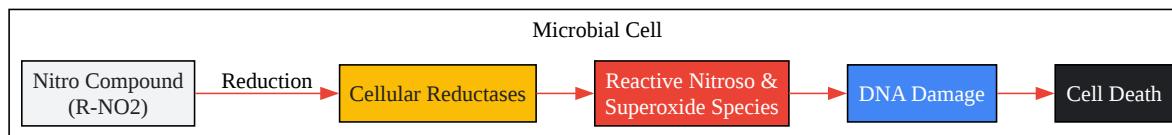
Biological Activity and Applications

Thiophene derivatives, including nitro-substituted compounds, are known for a wide range of biological activities. The nitro group, in particular, is a key pharmacophore that can confer antimicrobial properties.[\[7\]](#)

Biological Activity	Description	References
Antibacterial	<p>Nitro compounds can be reduced within microbial cells to produce toxic intermediates like nitroso and superoxide species. These reactive species can covalently bind to DNA, leading to cellular damage and death.</p> <p>Thiophene-2-carboxamide derivatives have shown activity against both Gram-positive and Gram-negative bacteria.</p>	[7][8]
Anti-inflammatory	<p>Methyl 5-nitrothiophene-2-carboxylate serves as an intermediate in the synthesis of anti-inflammatory agents.[1]</p>	[1]
Antitubercular	<p>5-phenyl-furan-2-carboxylic acids, which share structural similarities, have been investigated as antimycobacterial agents that interfere with iron homeostasis.</p> <p>[9] Nitro-containing compounds are also studied for their potential against <i>Mycobacterium tuberculosis</i>.[7]</p>	[7][9]
Antifungal	<p>This class of compounds is used in the development of molecules with antifungal properties.[2]</p>	[2]

Proposed Mechanism of Action for Nitro Compounds

The antimicrobial activity of many nitro-containing compounds is predicated on their reduction within the target cell to generate cytotoxic agents.



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Generalized mechanism of antimicrobial action for nitro compounds.

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- To cite this document: BenchChem. [Molecular weight and formula of Methyl 5-nitrothiophene-2-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1293554#molecular-weight-and-formula-of-methyl-5-nitrothiophene-2-carboxylate>]

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